

# A Comprehensive Technical Guide to the Physical Properties of Methyl 4-(methylamino)benzoate

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## Compound of Interest

Compound Name: Methyl 4-(methylamino)benzoate

Cat. No.: B031879

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is fundamental. This technical guide provides an in-depth overview of the core physical characteristics of **Methyl 4-(methylamino)benzoate** (CAS No: 18358-63-9), a compound of interest in various chemical syntheses.

## Core Physical Properties

**Methyl 4-(methylamino)benzoate** is a white to cream or brown crystalline powder.<sup>[1]</sup> Its fundamental physical data are summarized in the table below, providing a clear reference for laboratory and development applications.

Property	Value	Source
Molecular Formula	C9H11NO2	[1][2][3][4]
Molecular Weight	165.19 g/mol	[2][3]
Melting Point	92-98 °C[1], 94-96 °C[5]	[1][5]
Boiling Point	277.5 ± 23.0 °C (Predicted)	[5]
Density	1.125 ± 0.06 g/cm <sup>3</sup> (Predicted)	[5]
Solubility	Slightly soluble in water (1.2 g/L at 25 °C); Insoluble in hexane	[5]
Appearance	White to cream to brown crystals or powder	[1]
CAS Number	18358-63-9	[1][2][3][4]

## Experimental Protocols

The following sections detail standardized methodologies for determining the key physical properties of organic compounds like **Methyl 4-(methylamino)benzoate**.

### Melting Point Determination

The melting point of a crystalline solid is a critical indicator of purity. The capillary method is a widely accepted technique for this measurement.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **Methyl 4-(methylamino)benzoate** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus:** The capillary tube is placed in a melting point apparatus, which consists of a heating block or an oil bath and a thermometer or a digital temperature sensor.

- **Heating:** The sample is heated at a steady, slow rate (typically 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample becomes liquid are recorded. This range is reported as the melting point. A narrow melting range is indicative of a high degree of purity.

## Boiling Point Determination

For non-volatile liquids, the boiling point is determined at atmospheric pressure. As **Methyl 4-(methylamino)benzoate** is a solid at room temperature, its boiling point is typically measured under reduced pressure and extrapolated to atmospheric pressure, or predicted using computational models as indicated by the available data. A common laboratory method for determining the boiling point of a small sample is the micro boiling point or Siwoloboff method.

Methodology:

- **Sample Preparation:** A small amount of the substance is placed in a small test tube (fusion tube). A capillary tube, sealed at the top end, is inverted and placed inside the fusion tube.
- **Apparatus:** The fusion tube is attached to a thermometer and heated in a suitable heating bath (e.g., a Thiele tube with high-boiling mineral oil).
- **Heating:** The bath is heated until a rapid and continuous stream of bubbles emerges from the open end of the inverted capillary.
- **Cooling and Observation:** The heating is discontinued, and the bath is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Density Determination

The density of a solid can be determined using the displacement method if a suitable liquid in which the solid is insoluble is available.

Methodology:

- Initial Measurement: A known volume of a liquid in which **Methyl 4-(methylamino)benzoate** is insoluble (e.g., hexane) is measured in a graduated cylinder.
- Sample Addition: A precisely weighed sample of the solid is carefully added to the graduated cylinder.
- Volume Measurement: The new volume is recorded. The difference between the initial and final volumes represents the volume of the added solid.
- Calculation: The density is calculated by dividing the mass of the solid by the volume it displaced.

## Solubility Determination

Solubility is quantitatively determined by preparing a saturated solution and measuring the concentration of the solute.

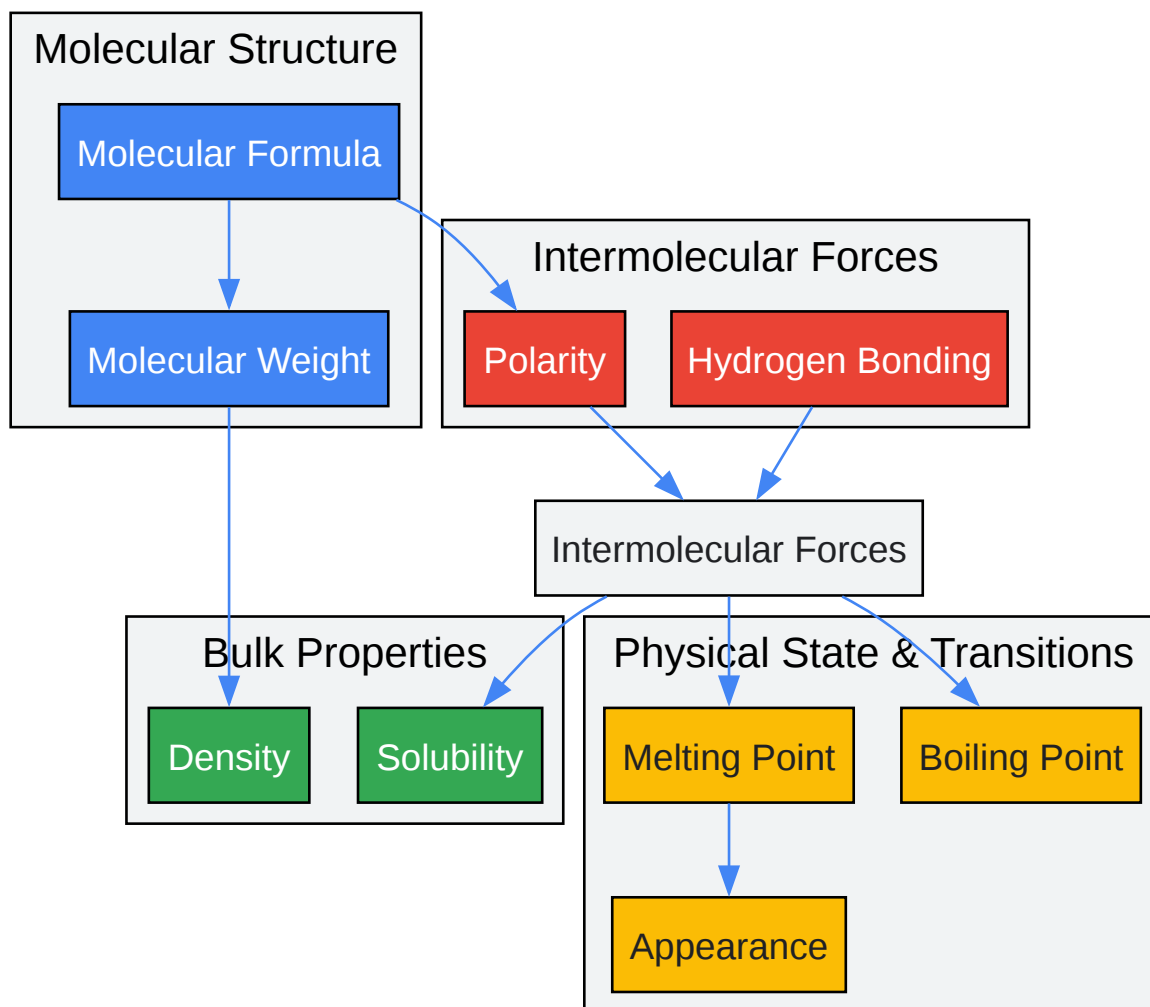
Methodology:

- Saturated Solution Preparation: An excess amount of **Methyl 4-(methylamino)benzoate** is added to a known volume of the solvent (e.g., water) in a flask.
- Equilibration: The mixture is agitated (e.g., by stirring or shaking) at a constant temperature (e.g., 25 °C) for a sufficient period to ensure that equilibrium is reached and the solution is saturated.
- Separation: The undissolved solid is separated from the solution by filtration or centrifugation.
- Concentration Analysis: A known volume of the clear, saturated solution is carefully removed. The solvent is then evaporated, and the mass of the remaining solid is determined. The solubility is then expressed in grams per liter (g/L) or other appropriate units.

## Logical Relationships of Physical Properties

The physical state and behavior of **Methyl 4-(methylamino)benzoate** are governed by the interplay of its molecular structure and intermolecular forces. The following diagram illustrates the logical relationships between its key physical properties.

## Logical Relationships of Physical Properties



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Caption: Interrelationships of **Methyl 4-(methylamino)benzoate**'s physical properties.

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